

# An In-depth Technical Guide to Ethyl 2-phenylpropanoate and Its Chemical Equivalents

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## Compound of Interest

Compound Name: *Ethyl 2-phenylpropionate*

Cat. No.: *B129025*

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## Introduction

Ethyl 2-phenylpropanoate is a chiral ester of significant interest in the fields of organic synthesis, pharmacology, and materials science. Its utility as a versatile building block and its presence in various chemical libraries underscore the importance of a comprehensive understanding of its nomenclature. This guide provides an in-depth overview of the synonyms, identifiers, and related chemical nomenclature for Ethyl 2-phenylpropanoate, ensuring clarity and precision in scientific communication and procurement.

## Core Synonyms and Chemical Identifiers

The unambiguous identification of chemical compounds is paramount in scientific research and development. Ethyl 2-phenylpropanoate is known by several names, which can vary between chemical suppliers, regulatory bodies, and historical literature. Below is a comprehensive list of its synonyms and key identifiers.

## Systematic and Common Names

- IUPAC Name: ethyl 2-phenylpropanoate[1]
- Common Synonyms:
  - **Ethyl 2-phenylpropionate**[1][2][3][4][5][6]

- Ethyl hydratropate[[1](#)][[2](#)][[3](#)][[4](#)][[5](#)]
- Ethyl hydrotropate[[1](#)][[2](#)][[3](#)]
- Hydratropic acid, ethyl ester[[1](#)][[2](#)][[3](#)]
- 2-Phenylpropionic acid ethyl ester[[1](#)][[4](#)]
- alpha-Methylbenzeneacetic acid ethyl ester[[1](#)]
- Benzeneacetic acid, alpha-methyl-, ethyl ester[[1](#)][[3](#)]

## Chemical Abstract Service (CAS) Registry Numbers

- Primary CAS Number: 2510-99-8[[1](#)][[2](#)][[3](#)][[7](#)]
- Deprecated CAS Number: 113085-12-4[[1](#)]

It is crucial for researchers to recognize the primary CAS number (2510-99-8) as the most reliable identifier for this compound in databases and for regulatory purposes.

## Other Identifiers

For comprehensive database searching and cross-referencing, the following identifiers are also valuable:

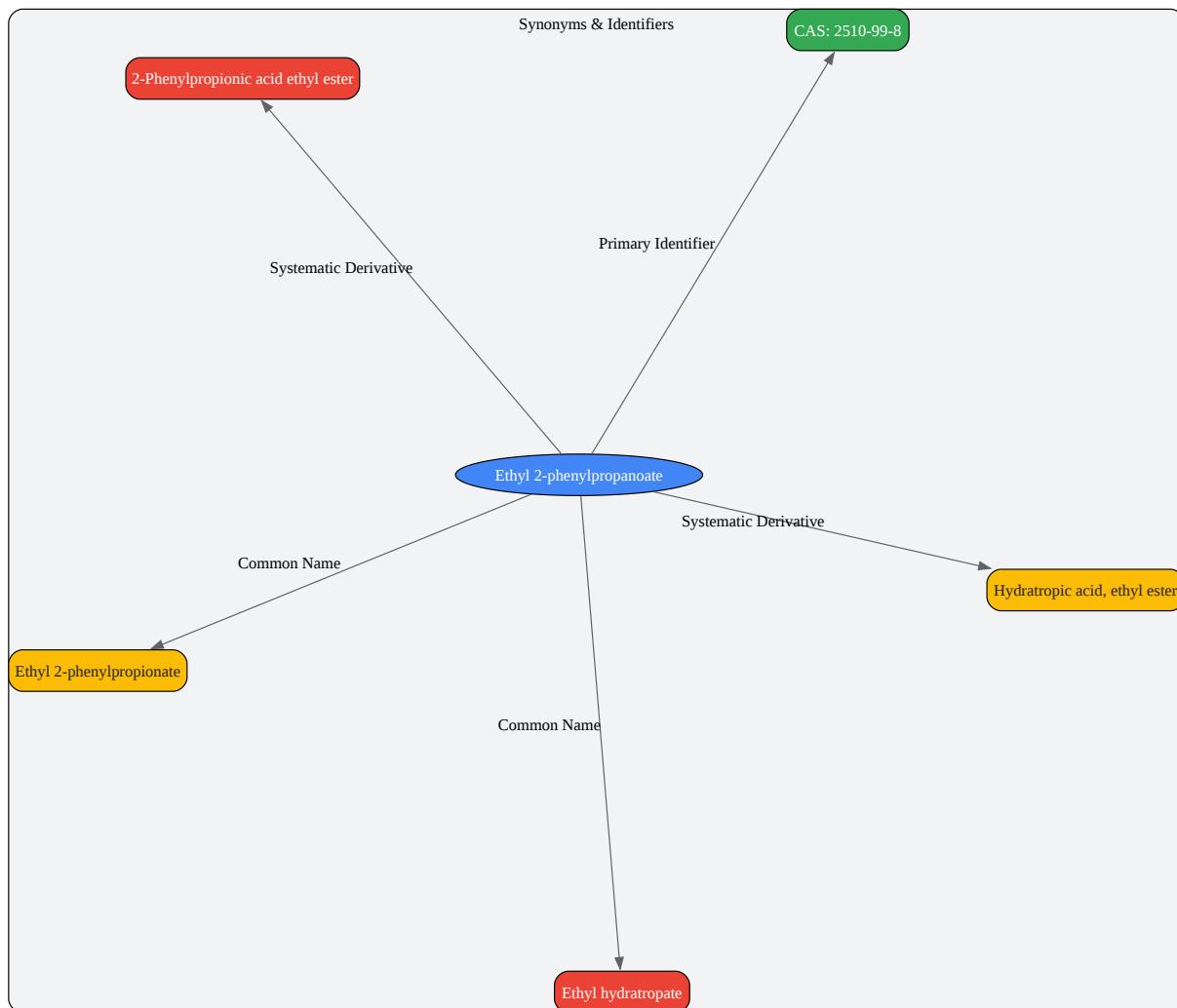
Identifier Type	Identifier	Source
European Community (EC) Number	219-727-1	European Chemicals Agency (ECHA)[ <a href="#">1</a> ]
ChEMBL ID	CHEMBL165835	ChEMBL[ <a href="#">1</a> ]
PubChem CID	99643	PubChem[ <a href="#">1</a> ]
DSSTox Substance ID	DTXSID30862976	EPA DSSTox[ <a href="#">1</a> ]
NSC Number	254979	DTP/NCI[ <a href="#">1</a> ][ <a href="#">2</a> ]

## Structural Representation and Isomers

A clear understanding of the chemical structure is fundamental to identifying a compound and its potential isomers.

## Molecular Structure

The relationship between the various synonyms and the core chemical structure can be visualized as follows:

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Caption: Relationship between the IUPAC name and common synonyms/identifiers for Ethyl 2-phenylpropanoate.

## Stereoisomerism

It is important to note that Ethyl 2-phenylpropanoate possesses a chiral center at the second carbon of the propanoate chain. Therefore, it can exist as two enantiomers:

- (S)-ethyl 2-phenylpropanoate
- (R)-ethyl 2-phenylpropanoate

When a specific stereoisomer is not designated, "Ethyl 2-phenylpropanoate" typically refers to the racemic mixture. Specific enantiomers may have distinct biological activities, a critical consideration in drug development. For instance, ethyl (2S)-2-phenylpropanoate is a specific stereoisomer.<sup>[8]</sup>

## Related Compounds and Potential for Confusion

In chemical databases and commercial catalogs, it is possible to encounter structurally similar compounds that may be confused with Ethyl 2-phenylpropanoate. Researchers should be vigilant in verifying the chemical structure and CAS number.

Compound Name	CAS Number	Key Differentiating Feature
Ethyl 2-methyl-2-phenylpropanoate	2901-13-5	Additional methyl group at the 2-position <sup>[9]</sup>
Ethyl 3-phenylpropanoate	2021-28-5	Phenyl group is at the 3-position
Diethyl(phenylacetyl)malonate	20320-59-6	A malonate derivative with an additional ethoxycarbonyl group <sup>[10][11][12][13]</sup>
Ethyl 2-ethyl-3-phenylpropanoate	2983-36-0	An additional ethyl group at the 2-position and the phenyl group at the 3-position <sup>[14]</sup>

## Conclusion

A thorough understanding of the various synonyms and identifiers for Ethyl 2-phenylpropanoate is essential for accurate and reproducible scientific work. This guide provides a consolidated reference to aid researchers, scientists, and drug development professionals in navigating the complexities of chemical nomenclature. By consistently using precise identifiers such as the CAS number, the scientific community can ensure clarity and avoid ambiguity in research and communication.

## References

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- Chemsoc. Diethyl(phenylacetyl)
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- Pharmaffiliates.
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- PubChem. ethyl (2S)-2-phenylpropanoate.

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